

## Compound of Interest

Compound Name: Azomethane

Cat. No.: B1219989

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data for **azomethane** (CAS No. 503-28-6), a highly flammable and re

## Chemical and Physical Properties

**Azomethane** is a colorless to pale yellow gas at standard temperature and pressure.[1] It is crucial to understand its physical properties to prevent ac

Property
Molecular Formula
Molecular Weight
CAS Number
Appearance
Boiling Point
Melting Point
Synonyms

## Hazard Identification and Classification

**Azomethane** is classified as an extremely flammable gas and is supplied as a gas under pressure, which may explode if heated.[2]

GHS Classification:[2]

- Flammable Gases: Category 1 (H220: Extremely flammable gas)
- Gases Under Pressure: Compressed gas (H280: Contains gas under pressure; may explode if heated)

NFPA 704 Diamond: Data for a specific NFPA 704 rating for **azomethane** is not readily available in the searched sources. A general hazard assessm

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Caption: Workflow for the safe handling of **azomethane**.

## Emergency Procedures

First-Aid Measures:[2]

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
- Skin Contact: Immediately wash with soap and plenty of water. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Rinse with pure water for at least 15 minutes. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.

Fire-Fighting Measures:[2]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Extremely flammable gas. Vapors may form explosive mixtures with air. Containers may explode if heated. Do not breathe gas/vapors/fumes/dust. May irritate eyes, nose, throat, and skin. May cause dizziness or headache. May cause nausea or vomiting. May cause respiratory irritation. May cause asthma or other respiratory conditions. May cause allergic reaction. May cause skin irritation. May cause skin dryness. May cause skin cracking. May cause skin discoloration. May cause skin itching. May cause skin redness. May cause skin swelling. May cause skin blistering. May cause skin ulcers. May cause skin cancer. May cause skin deformities. May cause skin deformities. May cause skin deformities.
- Fire-Fighting Instructions: Leaking gas fire: Do not extinguish, unless the leak can be stopped safely.[2] If

## Experimental Protocols

Detailed, replicable experimental protocols for toxicity testing or metabolic pathway analysis of **azomethane** :

Thermal Decomposition Analysis (General Methodology):

The thermal decomposition of **azomethane** has been studied to understand its kinetics and the formation of methy

- Sample Preparation: Pure **azomethane** is synthesized and purified, often by vacuum distillation.
- Reaction Setup: A known quantity of **azomethane** is introduced into a heated reaction vessel of a specific vol
- Decomposition: The compound is allowed to decompose for a set period.

- Product Analysis: The reaction is quenched, and the product mixture is analyzed using techniques such as gas

## Signaling and Metabolic Pathways

Specific signaling or metabolic pathways for **azomethane** toxicity in biological systems are not well-documented.

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  Cellular_Macromolecules -> Oxidative_Stress [label=" leads to"];
  Oxidative_Stress -> Cell_Damage;
}
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## References

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- 3. The molecular component in the thermal decomposition of azomethane - Journal of the Chemical Society, Faraday Transactions 1: Physical Chemistry
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